

Physicochemical Properties of Diisohexyl Phthalate

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Compound of Interest

Compound Name: *Diisohexyl phthalate*

Cat. No.: B092407

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Diisohexyl phthalate is a member of the phthalate ester class of compounds, primarily utilized as a plasticizer. A thorough understanding of its physicochemical properties is essential for its application and for assessing its environmental and biological impact.

Quantitative Data Summary

The fundamental physicochemical properties of **Diisohexyl phthalate** are summarized in the table below.

Property	Value	Unit
Molecular Formula	C ₂₀ H ₃₀ O ₄	-
Molecular Weight	334.45	g/mol
Density	1.01	g/cm ³
Boiling Point	416.7	°C
Melting Point	-50	°C
Vapor Pressure	2.1 × 10 ⁻⁷	mm Hg at 25°C
Water Solubility	2.1 × 10 ⁻³	mg/L at 25°C
Log K _{ow} (Octanol-Water Partition Coefficient)	6.81	-

Experimental Protocols

The determination of the physicochemical properties listed above follows standardized methodologies to ensure accuracy and reproducibility. The following are detailed descriptions of the typical experimental protocols employed for these measurements.

Determination of Boiling Point

The boiling point of **Diisohexyl phthalate** is determined using a method compliant with OECD Test Guideline 103. This procedure involves heating the liquid in a specialized apparatus and observing the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. Given the high boiling point of **Diisohexyl phthalate**, this is often conducted under reduced pressure, with the results extrapolated to standard atmospheric pressure.

Determination of Vapor Pressure

For substances with low volatility such as **Diisohexyl phthalate**, the vapor pressure is typically measured using a vapor pressure balance, as outlined in OECD Test Guideline 104. This method involves measuring the force exerted by the vapor of the substance on a sensitive balance within a controlled environment.

Determination of Water Solubility

The water solubility of **Diisohexyl phthalate** is determined following the column elution method described in OECD Test Guideline 105. In this protocol, a column is packed with an inert support material coated with an excess of the test substance. Water is then passed through the column at a slow, controlled rate. The concentration of **Diisohexyl phthalate** in the eluted water is measured until it reaches a plateau, which represents the water solubility.

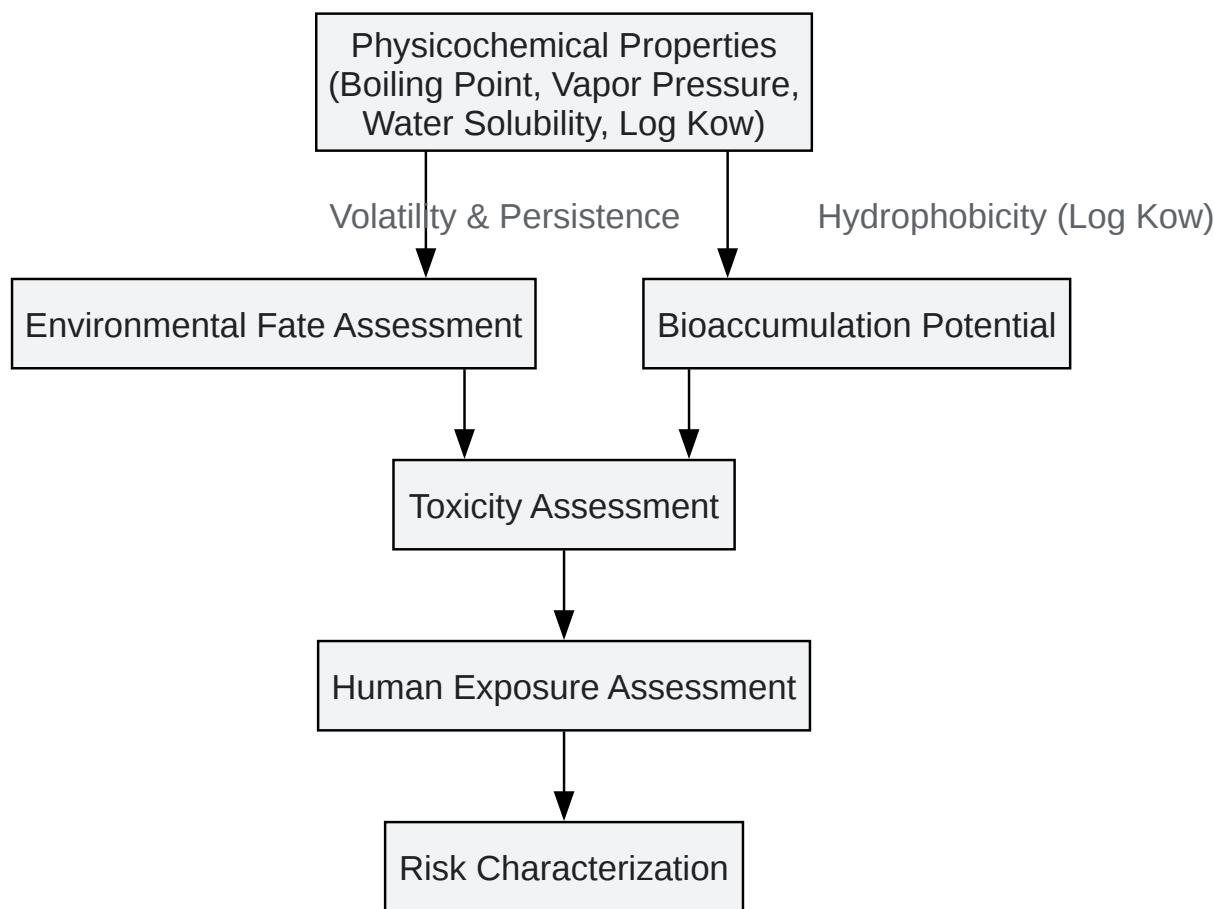
Determination of Octanol-Water Partition Coefficient (Log K_{ow})

The octanol-water partition coefficient is a critical parameter for assessing the environmental fate and bioaccumulation potential of a substance. Its measurement for **Diisohexyl phthalate** is performed using the High-Performance Liquid Chromatography (HPLC) method, as specified in OECD Test Guideline 117. This technique involves correlating the retention time of the

substance on a reversed-phase HPLC column with the known Log Kow values of a series of reference compounds.

Logical Relationships in Physicochemical Assessment

The following diagram illustrates the logical workflow for assessing the environmental and safety profile of a chemical like **Diisohexyl phthalate** based on its core physicochemical properties.



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Caption: Workflow for chemical risk assessment.

This guide provides a foundational understanding of the physicochemical properties of **Diisohexyl phthalate**. The data and protocols described are essential for further research and for the comprehensive evaluation of this compound in various scientific and industrial contexts.

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